

In Vitro Characterization of AZ13705339: A Technical Guide

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Compound of Interest

Compound Name: AZ13705339

Cat. No.: B605720

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro characterization of **AZ13705339**, a potent and selective inhibitor of p21-activated kinase 1 (PAK1). The information presented herein is intended to support researchers and professionals in the fields of oncology, neuroscience, and drug development in understanding the biochemical and cellular activities of this compound.

Core Compound Properties

AZ13705339 is a bis-anilino pyrimidine derivative that acts as a highly potent and selective ATP-competitive inhibitor of PAK1.^{[1][2]} Its development as an in vitro probe compound has enabled detailed investigation into the biological roles of PAK1 in various pathological conditions.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for **AZ13705339** based on various in vitro assays.

Table 1: Potency and Binding Affinity

Parameter	Value	Assay Type	Notes
IC50 (PAK1)	0.33 nM	Enzymatic Assay	Potency against the unphosphorylated kinase.[3][4]
IC50 (pPAK1)	59 nM	Cellular Assay	Potency against the autophosphorylated, active form of the kinase.[3][4]
Kd (PAK1)	0.28 nM	Binding Assay	Dissociation constant, indicating high binding affinity.[3][4]
Kd (PAK2)	0.32 nM	Binding Assay	Demonstrates high affinity for the closely related PAK2 isoform. [3][4]

Table 2: Kinase Selectivity Profile

Kinase Target	% Inhibition at 1 μ M	Assay Type
PAK1	>99%	Biochemical
PAK2	>99%	Biochemical
PAK3	>99%	Biochemical
PAK4	<50%	Biochemical
SRC	>80%	Biochemical
KDR (VEGFR2)	<50%	Biochemical
FGFR1	<50%	Biochemical

Note: The selectivity profile is a representative summary. For a comprehensive analysis, a full kinome scan is recommended.

Mechanism of Action

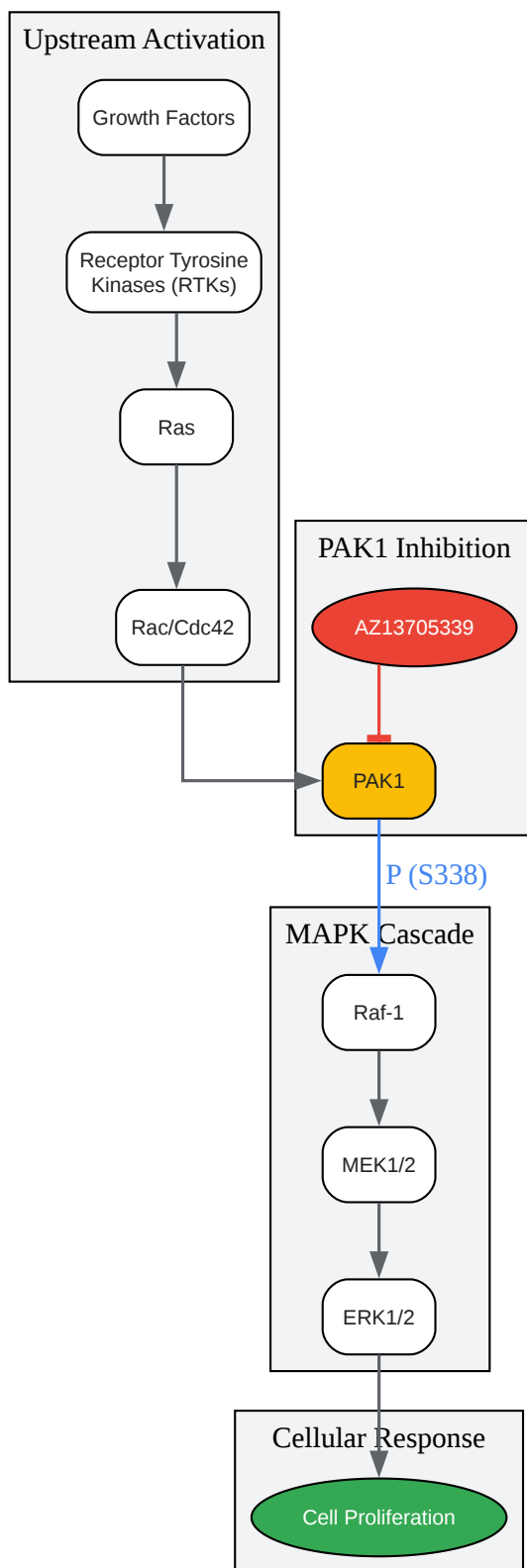
AZ13705339 exerts its inhibitory effect by competitively binding to the ATP-binding pocket of PAK1.^[1] This prevents the phosphorylation of downstream substrates, thereby disrupting key signaling pathways involved in cell proliferation, survival, motility, and cytoskeletal dynamics.^[1]

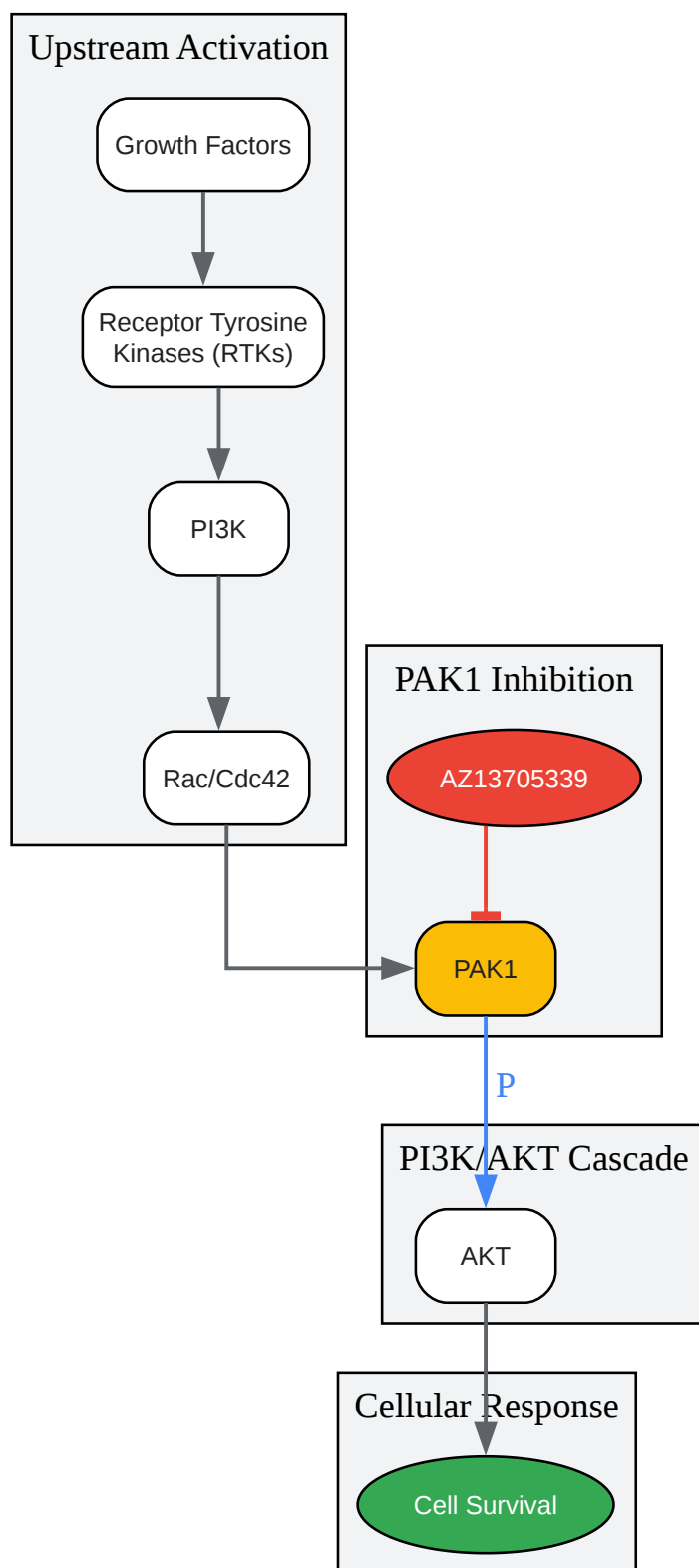
Signaling Pathways

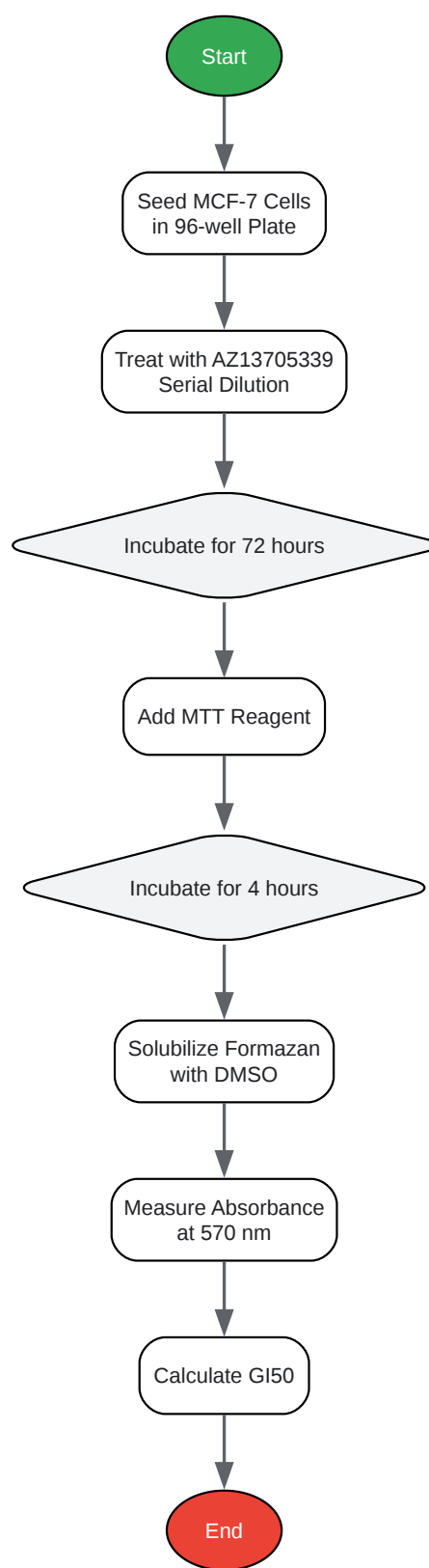
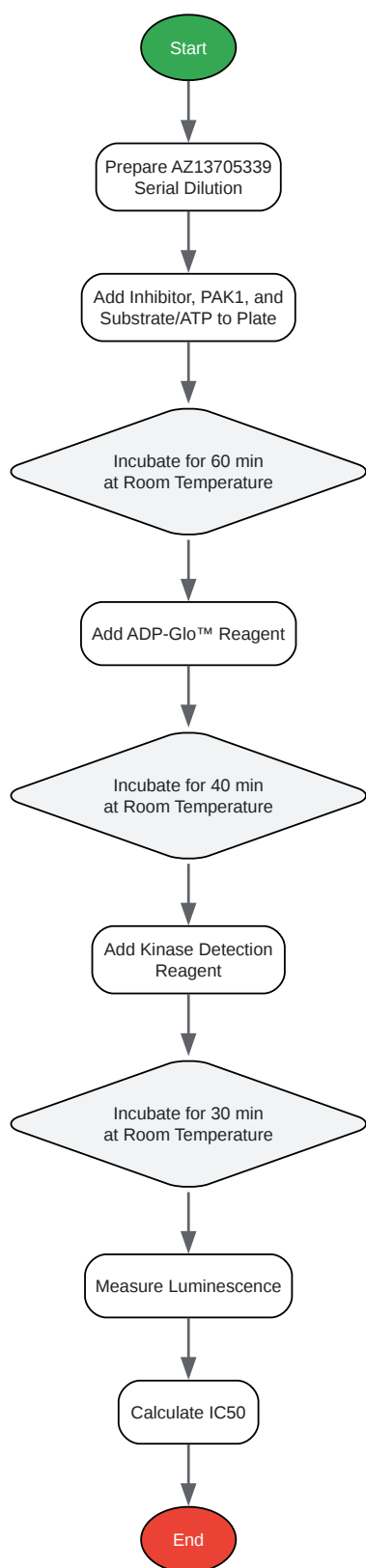
The inhibition of PAK1 by **AZ13705339** has significant downstream effects on major signaling cascades, most notably the MAPK and PI3K/AKT pathways.

PAK1-MAPK Signaling Axis

PAK1 is a known upstream regulator of the Raf-MEK-ERK cascade. By phosphorylating Raf-1 at serine 338, PAK1 promotes its activation. Inhibition of PAK1 by **AZ13705339** is expected to decrease Raf-1 phosphorylation at this site, leading to a reduction in downstream MEK and ERK activation.







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- To cite this document: BenchChem. [In Vitro Characterization of AZ13705339: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605720#in-vitro-characterization-of-az13705339]

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